

Technical Guide: Safety and Handling of 4-(3,4-Difluorophenoxy)aniline

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Compound of Interest

Compound Name: 4-(3,4-Difluorophenoxy)aniline

Cat. No.: B1329099

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-(3,4-Difluorophenoxy)aniline** (CAS No: 383126-84-9). The information is intended to guide laboratory personnel in the safe use of this compound and to establish robust safety protocols.

Hazard Identification and Classification

4-(3,4-Difluorophenoxy)aniline is classified as a hazardous substance. The following tables summarize its GHS classification. It is important to note that the toxicological properties of this compound have not been fully investigated, and it should be handled with care as a potentially hazardous substance.^[1]

GHS Classification

Hazard Class	Hazard Category
Acute toxicity, Oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Skin sensitisation	Category 1
Specific target organ toxicity - single exposure (Respiratory tract irritation)	Category 3
Hazardous to the aquatic environment, long-term hazard	Category 1

GHS Label Elements

Element	Details
Pictograms	Corrosion, Exclamation mark, Environment
Signal Word	Danger
Hazard Statements	H302: Harmful if swallowed.[2] H315: Causes skin irritation.[2] H317: May cause an allergic skin reaction. H318: Causes serious eye damage. H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[1][2] H410: Very toxic to aquatic life with long lasting effects.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P272: Contaminated work clothing should not be allowed out of the workplace. P273: Avoid release to the environment. P280: Wear protective gloves/ eye protection/ face protection.[2] P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] P310: Immediately call a POISON CENTER or doctor/physician. P333 + P313: If skin irritation or rash occurs: Get medical advice/attention. P391: Collect spillage. P501: Dispose of contents/ container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data for many physical and chemical properties of **4-(3,4-Difluorophenoxy)aniline** are not readily available in published literature. The following table summarizes the available information. The lack of data underscores the need for cautious handling.

Property	Value
Molecular Formula	C12H9F2NO[3]
Molecular Weight	221.20 g/mol [3]
Appearance	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
Density	Data not available
Flash Point	Data not available
Autoignition Temperature	Data not available

Toxicological Information

Detailed toxicological studies for **4-(3,4-Difluorophenoxy)aniline** are limited. The available information suggests that the compound is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1][2] As with many aromatic amines, there is a potential for skin sensitization.

Toxicological Endpoint	Finding
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[2]
Acute Dermal Toxicity	Data not available
Acute Inhalation Toxicity	Data not available
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[2]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)[2]
Respiratory or Skin Sensitization	May cause an allergic skin reaction.
Germ Cell Mutagenicity	Data not available
Carcinogenicity	No components of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.[1]
Reproductive Toxicity	Data not available[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	Data not available[1]
Aspiration Hazard	Data not available[1]

Experimental Protocols

Standard Operating Procedure for Handling

This protocol outlines the essential steps for safely handling **4-(3,4-Difluorophenoxy)aniline** in a laboratory setting.

1. Risk Assessment:

- Before starting any work, conduct a thorough risk assessment for the planned experiment.
- Consult the Safety Data Sheet (SDS) for this compound.

2. Engineering Controls:

- Always handle **4-(3,4-Difluorophenoxy)aniline** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.

3. Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times. Inspect gloves for any signs of damage before use.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- Lab Coat: A flame-resistant lab coat should be worn and kept buttoned.
- Respiratory Protection: If there is a risk of generating aerosols or dust outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

4. Handling and Dispensing:

- Dispense the compound carefully to avoid generating dust or aerosols.
- Keep containers tightly closed when not in use.
- Avoid contact with skin and eyes.

5. Waste Disposal:

- Dispose of all waste materials, including contaminated PPE and empty containers, as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of this chemical down the drain.

6. Decontamination:

- Clean all spills immediately, following the emergency spill protocol.
- Decontaminate the work area and any equipment used with a suitable solvent, followed by soap and water.

Emergency Response Protocol for Spills and Exposures

1. In Case of a Small Spill (in a fume hood):

- Alert others in the immediate area.
- Wear appropriate PPE.
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully scoop the absorbed material into a labeled hazardous waste container.
- Decontaminate the area with a suitable solvent and then with soap and water.

2. In Case of a Large Spill (outside a fume hood):

- Evacuate the immediate area and alert others.
- If the spill is flammable, turn off all ignition sources.
- Close the doors to the affected area and prevent entry.
- Contact the institution's emergency response team or environmental health and safety office immediately.

3. In Case of Skin Contact:

- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing while under the safety shower.
- Seek immediate medical attention.

4. In Case of Eye Contact:

- Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Seek immediate medical attention.

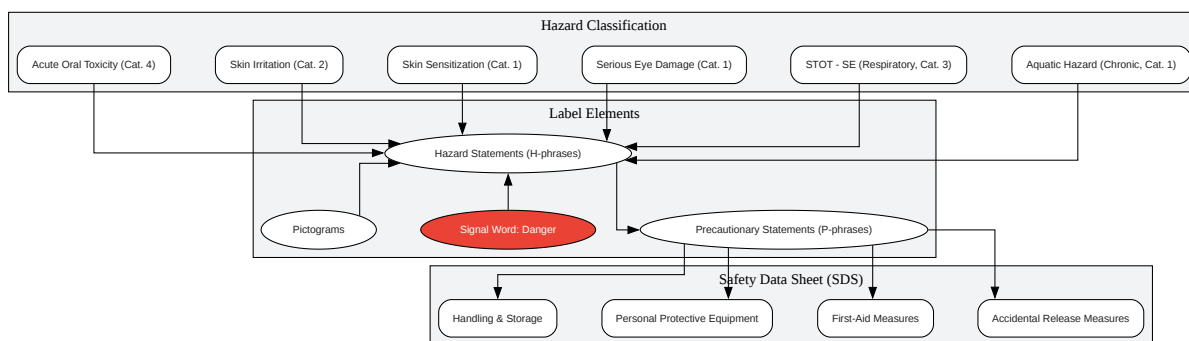
5. In Case of Inhalation:

- Move the affected person to fresh air.
- If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.
- Seek immediate medical attention.

6. In Case of Ingestion:

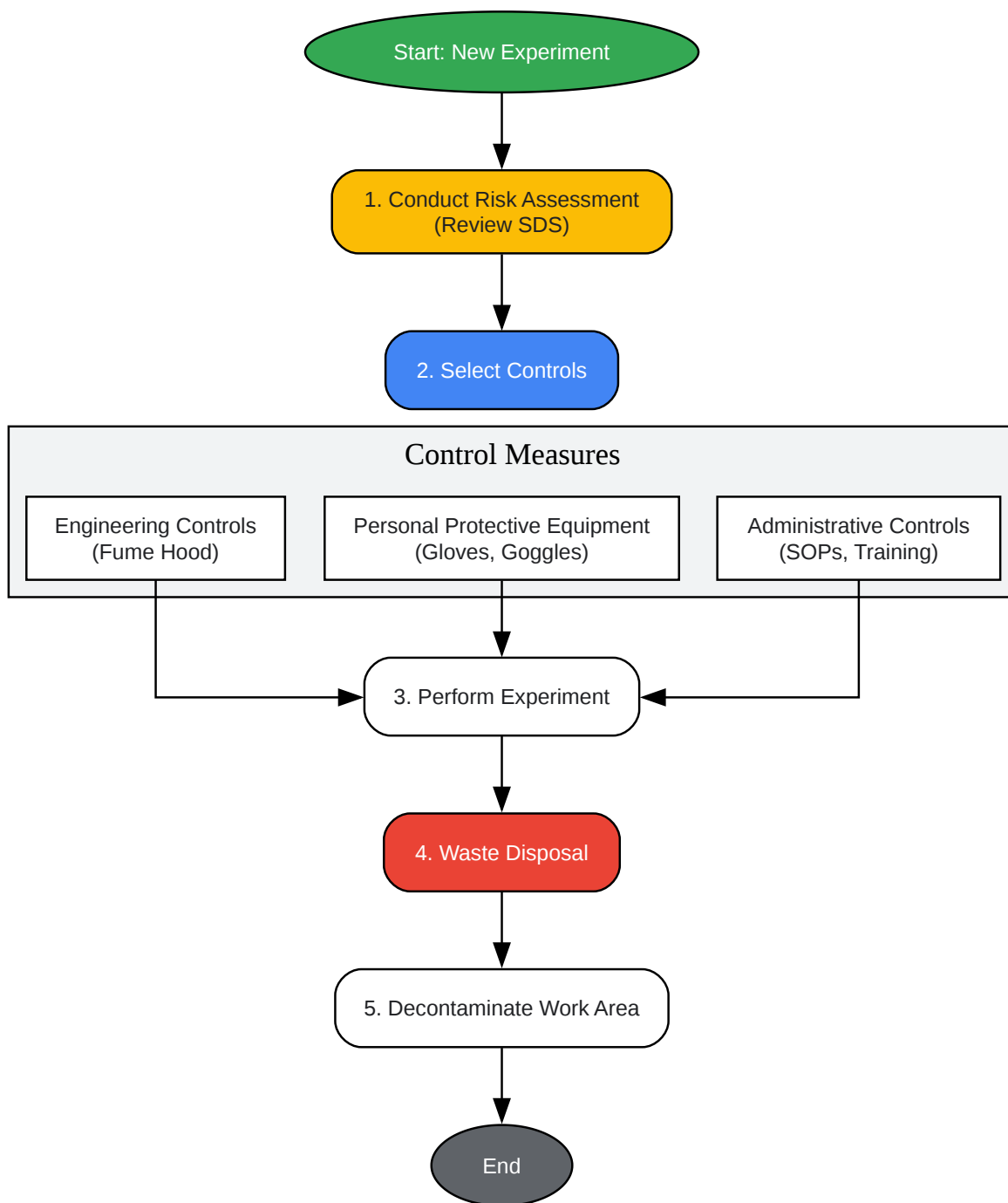
- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

Visualizations



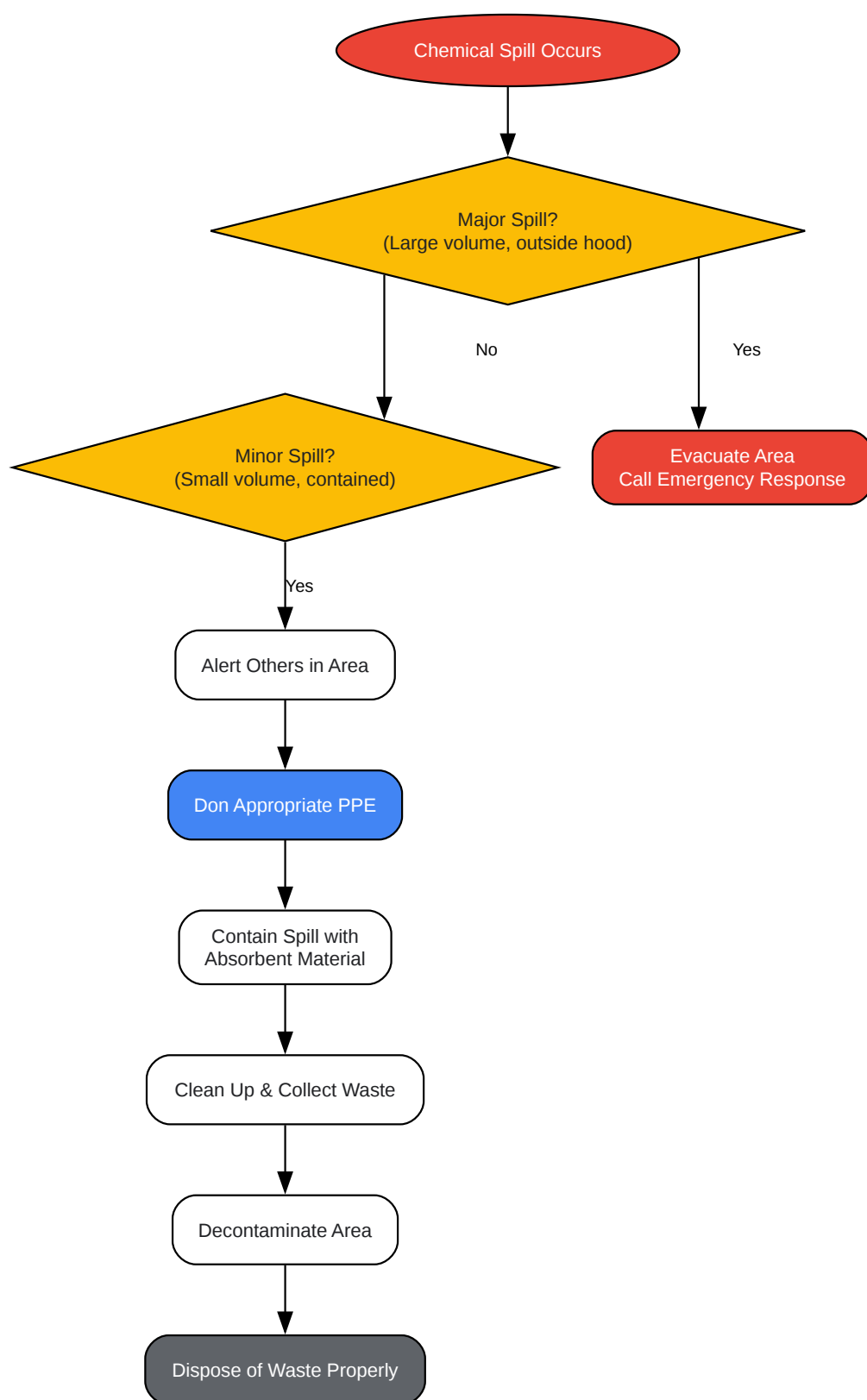
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Caption: GHS Hazard Communication for **4-(3,4-Difluorophenoxy)aniline**.



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Caption: General Laboratory Safety Workflow for Handling Hazardous Chemicals.



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Caption: Decision-Making Flowchart for Chemical Spill Response.

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